

An In-depth Technical Guide to the Physicochemical Properties of 4-Morpholinopiperidine

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Compound of Interest

Compound Name: 4-Morpholinopiperidine

Cat. No.: B1299061

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Introduction

4-Morpholinopiperidine, with the CAS number 53617-35-9, is a heterocyclic organic compound that serves as a crucial building block and intermediate in the synthesis of a wide array of pharmaceutical compounds.^[1] Its structure, incorporating both a morpholine and a piperidine ring, imparts unique physicochemical properties that make it a versatile reagent. This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Morpholinopiperidine**, detailed experimental methodologies for their determination, and a visual representation of its synthesis workflow. This compound is notably used in the synthesis of selective adenosine A2A receptor antagonists, antidepressants, and antimalarials, among other therapeutic agents.^{[2][3][4]}

Physicochemical Data of 4-Morpholinopiperidine

The following table summarizes the key quantitative physicochemical properties of **4-Morpholinopiperidine** for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈ N ₂ O	[5]
Molecular Weight	170.25 g/mol	[6][5]
Melting Point	40-43 °C	[1][2][5]
Boiling Point	100-115 °C at 0.15-0.20 mmHg	[1][2][5]
Density	1.033 ± 0.06 g/cm ³ (Predicted)	[2][5]
pKa	10.21 ± 0.10 (Predicted)	[6][2][5]
LogP	0.3 at 25°C and pH 11	[1][2]
Flash Point	> 110 °C (> 230 °F)	[2][5]
Appearance	Colorless to off-white solid	[2][5]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **4-Morpholinopiperidine** are crucial for its application in research and drug development. Below are generalized methodologies for key experiments.

Determination of Melting Point

The melting point of **4-Morpholinopiperidine** can be determined using a standard melting point apparatus.

- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, dry sample of **4-Morpholinopiperidine** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Determination of Boiling Point

The boiling point of **4-Morpholinopiperidine** is determined under reduced pressure due to its high boiling point at atmospheric pressure.

- Apparatus: Vacuum distillation apparatus.
- Procedure:
 - A sample of **4-Morpholinopiperidine** is placed in a round-bottom flask.
 - The flask is connected to a vacuum distillation setup, including a condenser and a receiving flask.
 - The system is evacuated to the desired pressure (e.g., 0.15-0.20 mmHg).
 - The flask is heated, and the temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that pressure.

Determination of pKa

The acid dissociation constant (pKa) can be determined by potentiometric titration.

- Apparatus: pH meter, burette, magnetic stirrer.
- Procedure:
 - A known concentration of **4-Morpholinopiperidine** is dissolved in water.
 - The solution is titrated with a standard solution of a strong acid (e.g., HCl).
 - The pH of the solution is measured after each addition of the titrant.
 - A titration curve is plotted (pH vs. volume of titrant added).

- The pKa is determined from the pH at the half-equivalence point.

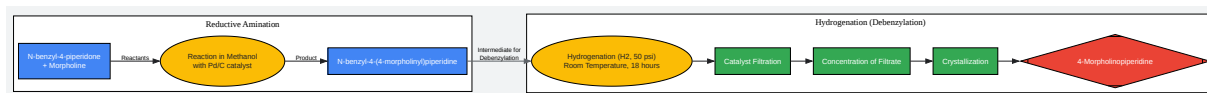
Determination of Octanol-Water Partition Coefficient (LogP)

The LogP value, a measure of lipophilicity, is commonly determined using the shake-flask method.

- Apparatus: Separatory funnel, UV-Vis spectrophotometer or HPLC.
- Procedure:
 - A known amount of **4-Morpholinopiperidine** is dissolved in a mixture of n-octanol and water.
 - The mixture is shaken vigorously to allow for partitioning of the compound between the two phases.
 - The mixture is then centrifuged to separate the layers.
 - The concentration of **4-Morpholinopiperidine** in each phase is determined using a suitable analytical technique.
 - The LogP is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Synthesis Workflow

4-Morpholinopiperidine can be synthesized through a reductive amination process followed by deprotection. A common route involves the reaction of N-tert-butoxycarbonyl-4-piperidone with morpholine, followed by the removal of the Boc protecting group. Another method is the hydrogenation of N-benzyl-4-(4-morpholinyl)piperidine.^{[2][3]}



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Caption: Synthesis workflow for **4-Morpholinopiperidine**.

Conclusion

4-Morpholinopiperidine is a valuable chemical intermediate with well-defined physicochemical properties. Its solid nature at room temperature, specific melting and boiling points, and moderate lipophilicity make it suitable for a variety of synthetic applications in the pharmaceutical industry. The experimental protocols outlined provide a basis for the consistent and accurate determination of its properties, ensuring its quality and suitability for research and drug development. The synthesis workflow illustrates a common and efficient route to obtain this important compound.

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